

# comparison of Cubenol sources for chemical composition

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cubenol

CAS No.: 21284-22-0

Cat. No.: S642407

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## Chemical Identity of Cubenol

**Cubenol** is an organic compound belonging to the class of **sesquiterpenoids**, which are terpenes built from three isoprene units [1]. Its fundamental chemical properties are consistent across the scientific literature.

Property	Details
Chemical Formula	C <sub>15</sub> H <sub>26</sub> O [1] [2] [3]
Average Molecular Weight	222.3663 g/mol [1] [2] [3]
IUPAC Name	(1S,4R,4aR,8aR)-4,7-dimethyl-1-(propan-2-yl)-1,2,3,4,4a,5,6,8a-octahydronaphthalen-4a-ol [1]
Classification	Sesquiterpenoid, Cadinane-type sesquiterpenoid, Tertiary alcohol [1] [3]

## Documented Natural Sources of Cubenol

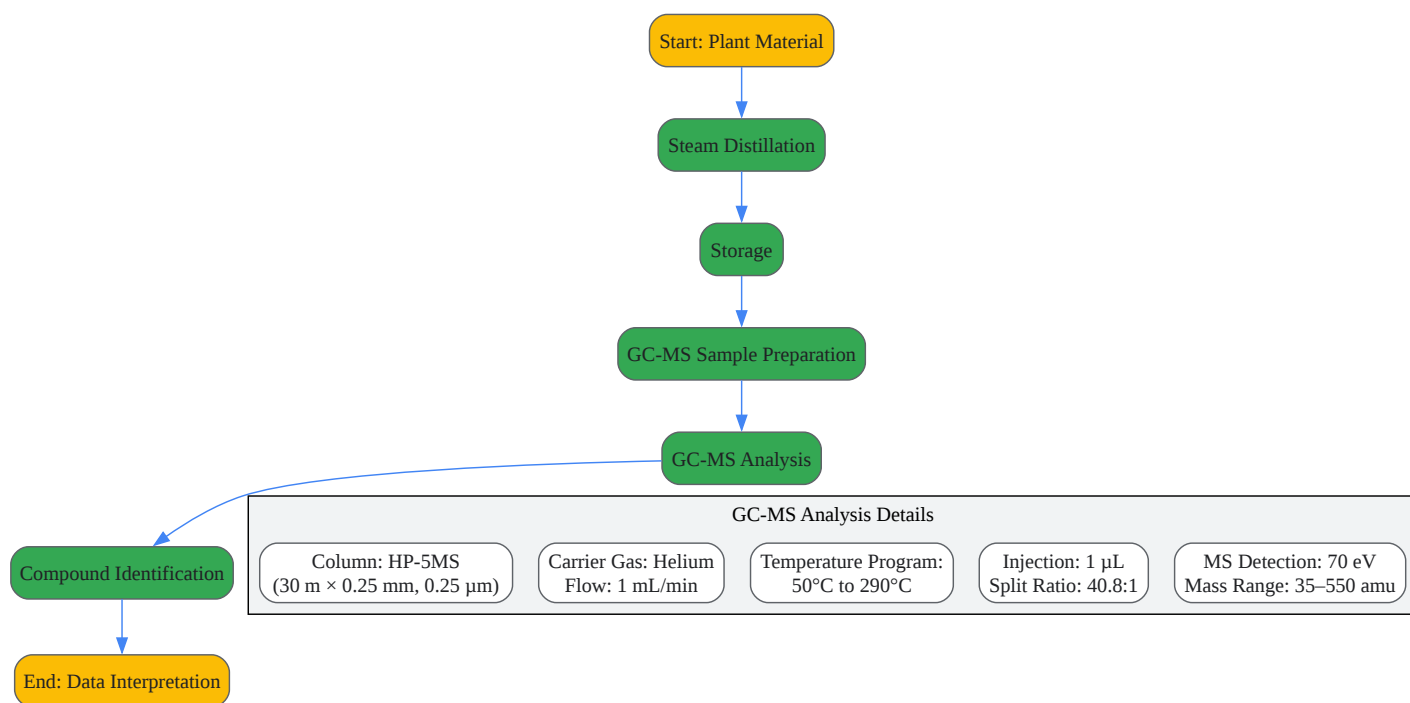
The table below summarizes the plants where **Cubenol** has been identified as a notable component. However, the available data is not thorough enough for a direct quantitative comparison.

Plant Source	Part Used	Relative Status of Cubenol	Key Co-occurring Compounds
Fenugreek ( <i>Trigonella foenum-graecum</i> ) [4]	Seeds	Major constituent in both Bulgarian and Indian populations [4].	$\gamma$ -n-Amylbutyrolactone, Palmitic acid [4]
Siparuna macrotepala [5]	Leaves	Mentioned as present; specific concentration not provided [5].	Germacrene D, $\delta$ -Cadinene, $\alpha$ -Copaene [5]

One study on **Pelargonium graveolens** (geranium) essential oil, which is rich in bioactive compounds, did not list **Cubenol** among its predominant components, suggesting it is not a major source [6].

## Experimental Protocol for Composition Analysis

The following detailed methodology, adapted from a study on *Pelargonium graveolens* essential oil, explains how the chemical composition of a natural extract is typically determined. This is the standard approach that would be used to identify and quantify compounds like **Cubenol** [6].



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### Step-by-Step Protocol:

- **Essential Oil Extraction:** The essential oil is extracted from plant material via **steam distillation** using an apparatus like a Clevenger. The obtained oil is dried using anhydrous sodium sulfate to remove water traces [6].
- **Storage:** The dried essential oil is stored in a sealed, dark glass container at 4°C to prevent degradation or evaporation before analysis [6].

- **GC-MS Sample Preparation:** The essential oil is dissolved in an organic solvent like hexane to create a working solution (e.g., 10% v/v) [6].
- **GC-MS Analysis:**
  - **Instrument:** Gas Chromatograph interfaced with a Mass Spectrometer (GC-MS) [6].
  - **Column:** A capillary column, such as an HP-5MS (30 m × 0.25 mm, 0.25 μm film thickness), is standard [6].
  - **Carrier Gas:** Helium, at a constant flow rate (e.g., 1 mL/min) [6].
  - **Temperature Program:** The oven temperature is gradually increased (e.g., from 50°C to 290°C) to separate the various compounds in the mixture [6].
  - **Injection:** A small volume (1 μL) is injected in split mode (e.g., 40:1) [6].
  - **Mass Spectrometry:** The separated compounds are ionized (commonly at 70 eV Electron Impact, EI), and their mass-to-charge ratios are detected [6].
- **Compound Identification:**
  - **Retention Indices (RI):** The retention time of a compound is compared to a standard series of n-alkanes (C7–C35) to calculate its Retention Index, which helps identify it [6].
  - **Spectral Matching:** The mass spectrum of an unknown compound is compared to reference spectra in mass spectral libraries (e.g., Wiley, NIST) [6].

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To cite this document: Smolecule. [comparison of Cubenol sources for chemical composition].

Smolecule, [2026]. [Online PDF]. Available at:

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